

# An In-Depth Toxicological and Safety Profile of Pigment Red 146

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## Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological and safety data for C.I. **Pigment Red 146** (CAS No. 5280-68-2), a monoazo naphthol AS pigment. The information is compiled to support safety assessments and research applications for this colorant. Due to the limited availability of specific experimental data for **Pigment Red 146**, this guide also incorporates a read-across approach, referencing data from structurally similar naphthol AS pigments to provide a more complete safety profile.

## Chemical and Physical Properties

**Pigment Red 146** is chemically identified as N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]-2-naphthalenecarboxamide. It is a red powder that is insoluble in water.[\[1\]](#)

## Toxicological Data Summary

The available toxicological data for **Pigment Red 146** and structurally related pigments are summarized below.

## Table 1: Acute Toxicity

Test	Species	Route	Endpoint	Result	Reference(s)
Acute Oral Toxicity	Rat	Oral	LD50	> 5000 mg/kg bw	[2]
Acute Oral Toxicity	Rat	Oral	LD50	> 10000 mg/kg bw	[1]

**Table 2: Irritation and Sensitization**

Test	Species	Result	Reference(s)
Skin Irritation	Rabbit	Non-irritant	[2][3]
Eye Irritation	Rabbit	Non-irritant	[2][3]
Skin Sensitization	-	No sensitization effect known	[2]

**Table 3: Genotoxicity**

Test System	Metabolic Activation	Result	Reference(s)
Mutagenicity	-	Data reported, but not specified	[4]
Ames Test (Read-across: Pigment Red 22)	With and without	Positive in <i>S. typhimurium</i> TA98, TA100, TA1537 and <i>E. coli</i> WP2 uvrA	[5]
Chromosome Aberration (Read-across: Pigment Red 22)	With and without	Negative in Chinese hamster ovary cells	[5]

**Table 4: Repeated Dose and Reproductive Toxicity (Read-Across)**

Test	Species	Duration	NOAEL/LO AEL	Key Findings	Reference(s)
Repeated Dose Oral Toxicity with Reproduction /Developmental Screening (OECD 422) on Pigment Red 22	Rat	37 days (males), ~40 days (females)	-	Low toxicity observed.	[5]
28-Day Oral Toxicity (OECD 407) on analogue Naphthol AS pigments	Rat	28 days	NOAEL = 1000 mg/kg bw/day	No adverse effects at the highest dose.	[5]

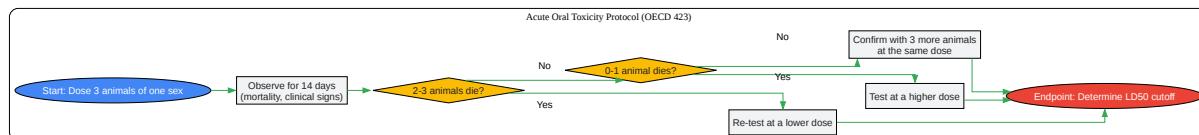
Note on Data Gaps: Specific experimental data for **Pigment Red 146** on chronic toxicity, carcinogenicity, and reproductive toxicity are not readily available in the public domain. The information presented for genotoxicity (in part) and repeated dose/reproductive toxicity is based on a read-across approach from structurally similar Naphthol AS pigments, a method considered justifiable due to their similar bioavailability and toxicological profiles.[5]

## Experimental Protocols

While specific experimental reports for **Pigment Red 146** are scarce, the methodologies for key toxicological assessments are standardized through internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

## Acute Oral Toxicity (Following OECD Guideline 423)

The acute oral toxicity is typically determined using a stepwise procedure with a limited number of animals.

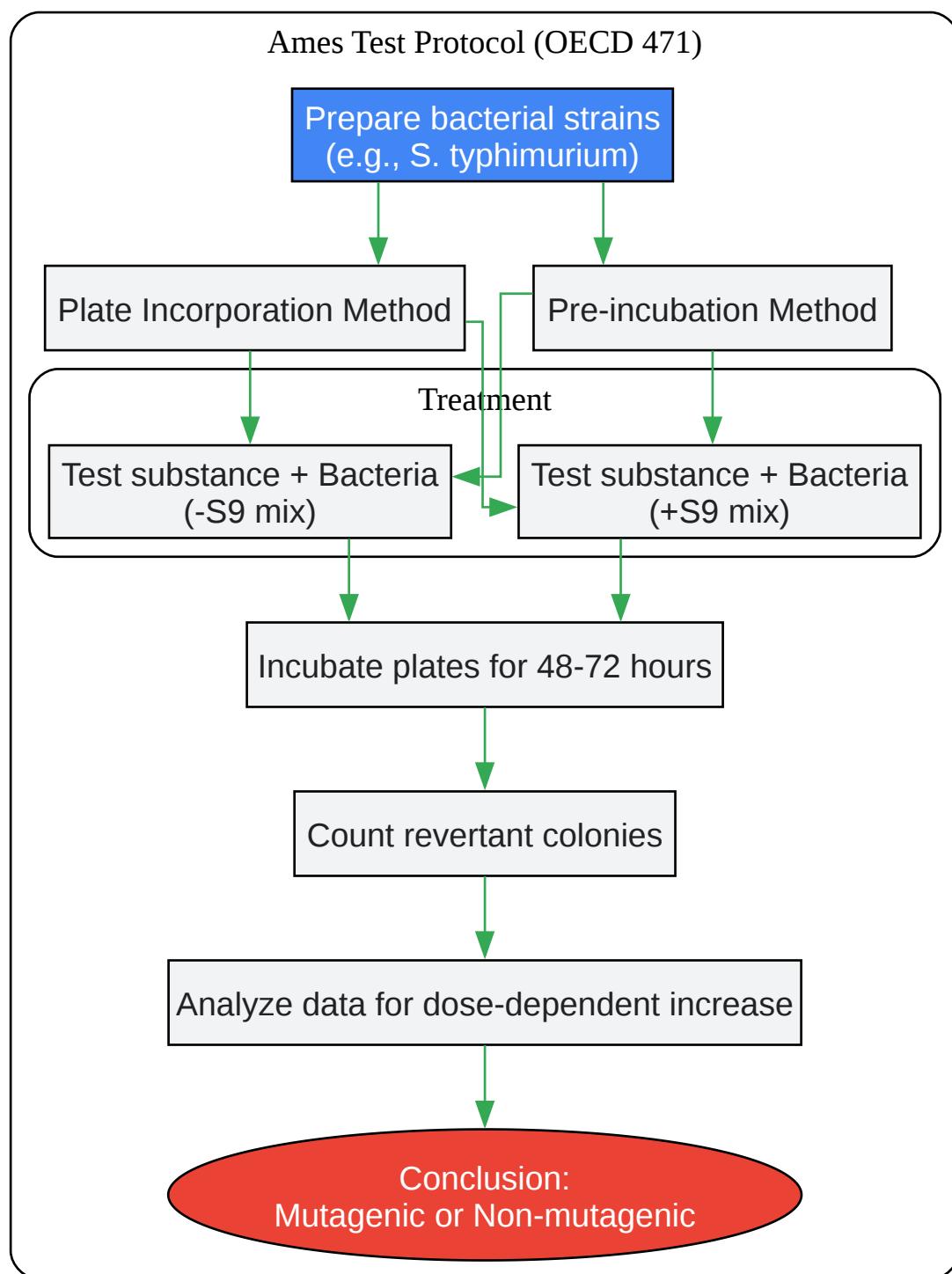


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Caption: Workflow for an acute oral toxicity study following OECD Guideline 423.

## Bacterial Reverse Mutation Test (Ames Test) (Following OECD Guideline 471)

This assay evaluates the potential of a substance to induce gene mutations in bacteria.

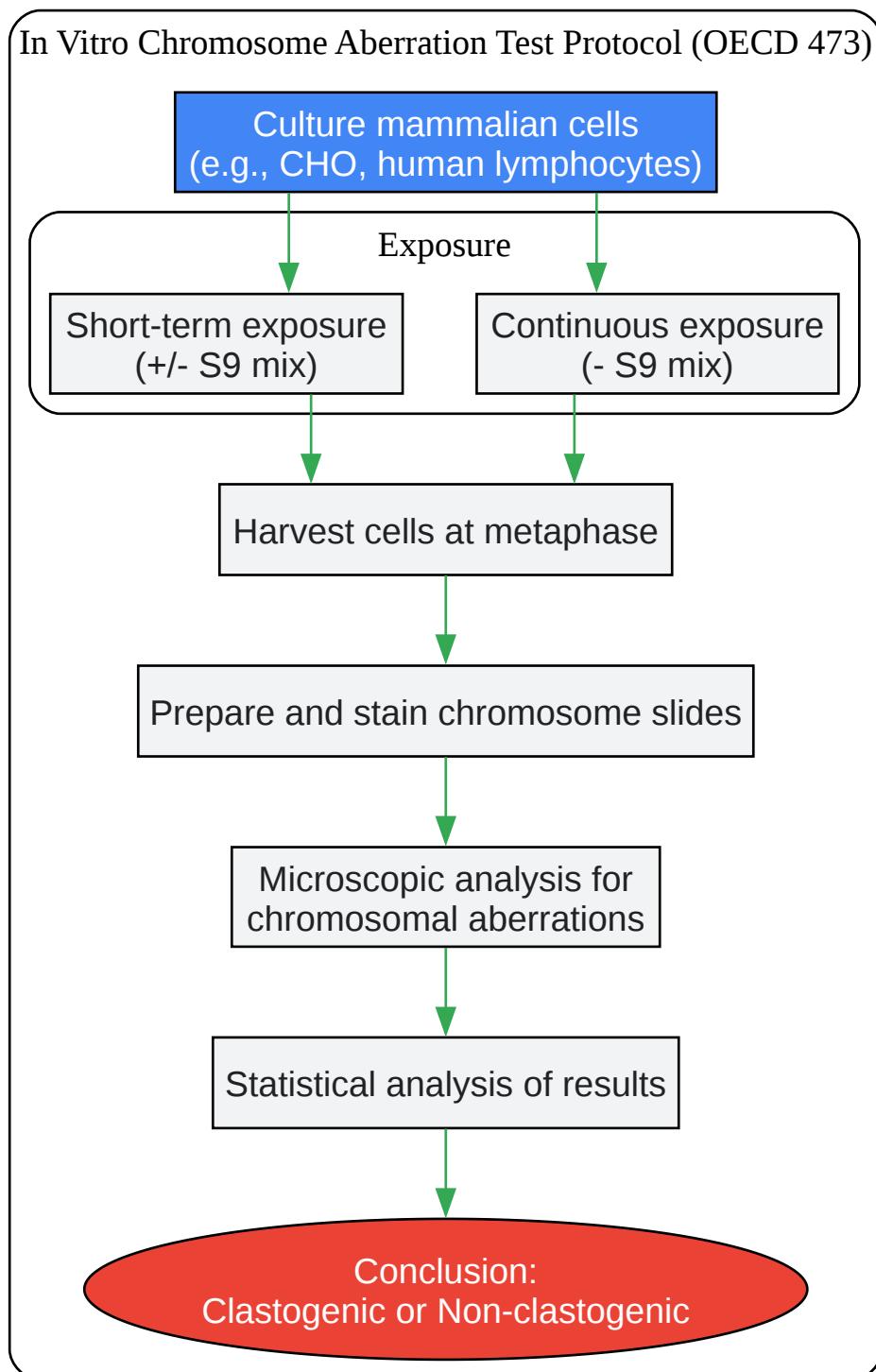


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Caption: General workflow for the Bacterial Reverse Mutation (Ames) Test.

# In Vitro Chromosome Aberration Test (Following OECD Guideline 473)

This test identifies substances that cause structural damage to chromosomes in cultured mammalian cells.



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